

Molecular Structure and Properties of 2-Butylphenol Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Butylphenol

Cat. No.: B3051182

[Get Quote](#)

The isomers of **2-butylphenol** are all derivatives of phenol with a butyl group attached to the second carbon of the aromatic ring.^{[1][2][3]} Their shared molecular formula is C₁₀H₁₄O, and they have a molar mass of approximately 150.22 g/mol.^{[3][4][5]}

2-n-Butylphenol

2-n-Butylphenol features a straight-chain butyl group attached to the phenol ring.

Table 1: Physical and Chemical Properties of 2-n-Butylphenol

Property	Value	Reference
IUPAC Name	2-butylphenol	[6]
Synonyms	o-Butylphenol, 1-Hydroxy-2-n-butylbenzene	[7]
CAS Number	3180-09-4	[6][7]
Molecular Formula	C ₁₀ H ₁₄ O	[6][7]
Molecular Weight	150.22 g/mol	[6][7]
Appearance	Liquid	[6]
InChI Key	GJYCVCVHRSWLN- UHFFFAOYSA-N	[6][7]
SMILES	<chem>CCCCc1ccccc1O</chem>	[6]

2-sec-Butylphenol

In 2-sec-butylphenol, the butyl group is attached to the phenol ring via its secondary carbon.

Table 2: Physical and Chemical Properties of 2-sec-Butylphenol

Property	Value	Reference
IUPAC Name	2-butan-2-ylphenol	[4]
Synonyms	o-sec-Butylphenol, 2-(1-methylpropyl)phenol	[4]
CAS Number	89-72-5	[2][4]
Molecular Formula	C ₁₀ H ₁₄ O	[2][4]
Molecular Weight	150.22 g/mol	[2][4]
Appearance	Clear colorless liquid	[4]
Melting Point	12 °C (lit.)	
Boiling Point	226-228 °C (lit.)	
Density	0.982 g/mL at 25 °C (lit.)	
Refractive Index	n _{20/D} 1.522 (lit.)	
InChI Key	NGFPWHGISWUQOI-UHFFFAOYSA-N	
SMILES	CCC(C)c1ccccc1O	

2-tert-Butylphenol

2-tert-Butylphenol is characterized by a bulky tert-butyl group attached to the phenol ring.[1] It is a colorless oil that is soluble in basic water.[5]

Table 3: Physical and Chemical Properties of 2-tert-Butylphenol

Property	Value	Reference
IUPAC Name	2-tert-butylphenol	[3][5]
Synonyms	o-tert-Butylphenol, 2-(1,1-Dimethylethyl)phenol	[3][5]
CAS Number	88-18-6	[3][5][8]
Molecular Formula	C ₁₀ H ₁₄ O	[3][5][9]
Molecular Weight	150.22 g/mol	[3][5][8][9]
Appearance	Colorless oil, Clear liquid	[5][9]
Melting Point	-7 °C (lit.)	[5][8][9]
Boiling Point	224 °C (lit.)	[5][8][9]
Density	0.978 g/mL at 25 °C (lit.)	[5][8][9]
Refractive Index	n ₂₀ /D 1.523 (lit.)	[8][9]
InChI Key	WJQOZHYUIDYNHM-UHFFFAOYSA-N	[3][5][8]
SMILES	<chem>CC(C)(C)c1ccccc1O</chem>	[3][5][8]

Experimental Protocols

Synthesis of 2-tert-Butylphenol via Friedel-Crafts Alkylation

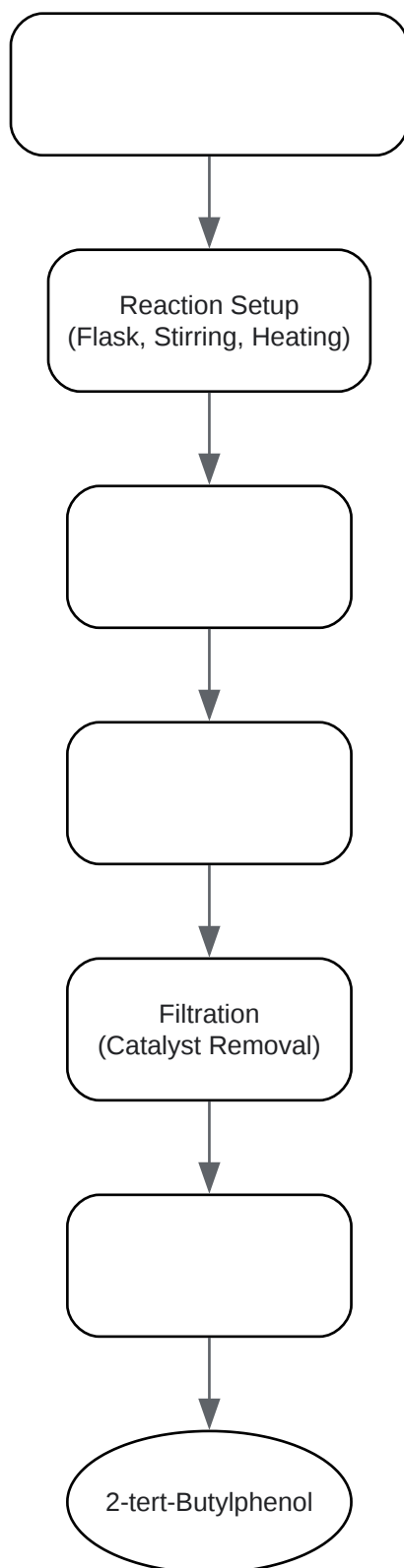
A common method for the synthesis of 2-tert-butylphenol is the acid-catalyzed Friedel-Crafts alkylation of phenol with isobutene.^{[1][5]}

Reagents:

- Phenol
- Isobutylene gas
- Activated Clay (Catalyst)

Procedure:

- A flask is charged with a specific amount of phenol and activated clay (e.g., a 1:0.05 ratio by weight).[1]
- The mixture is heated to the desired reaction temperature (e.g., 83 ± 1 °C) with continuous stirring.[1]
- A controlled flow of isobutylene gas is introduced into the reaction mixture. A typical molar ratio of phenol to isobutylene is around 1:1.19.[1]
- The reaction is monitored for completion.
- Upon completion, the reaction mixture is cooled.
- The solid catalyst is separated by filtration.[1]
- The liquid product can be purified by distillation.[1]



[Click to download full resolution via product page](#)

Synthesis Workflow for 2-tert-Butylphenol

Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a framework for the quantification of butylphenol isomers in various samples.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column (e.g., HP-5MS or equivalent)

Procedure:

- Sample Preparation (Liquid-Liquid Extraction):
 - Collect samples (e.g., water, biological fluids) in clean glass containers.[\[10\]](#)
 - Measure a known volume of the sample into a vial.[\[10\]](#)
 - Spike the sample with an appropriate internal standard.[\[10\]](#)
 - Add a suitable extraction solvent (e.g., hexane or dichloromethane).[\[10\]](#)
 - Shake vigorously to ensure thorough mixing and extraction.[\[10\]](#)
 - Allow the layers to separate and carefully collect the organic layer.[\[10\]](#)
 - Repeat the extraction process to maximize recovery.[\[10\]](#)
- GC-MS Analysis:
 - Inject a small volume of the extracted sample into the GC-MS system.
 - The instrument separates the components of the sample based on their boiling points and interactions with the column.

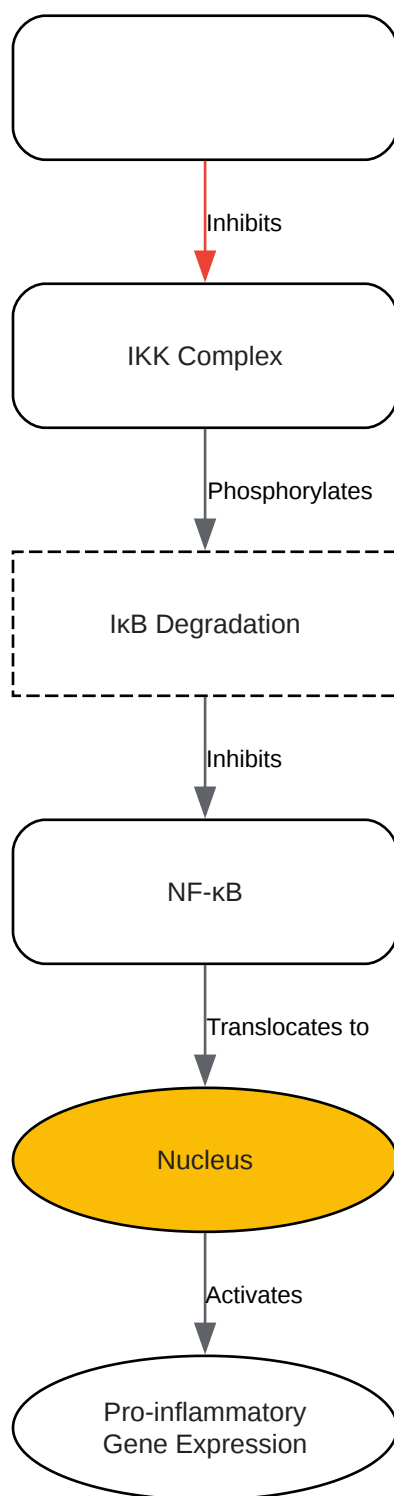
- The mass spectrometer detects and identifies the compounds based on their mass-to-charge ratio.
- Data Analysis:
 - The identity of the **2-butylphenol** isomer is confirmed by its characteristic mass spectrum, including the molecular ion peak and fragmentation pattern.[\[10\]](#)
 - Quantification is achieved by comparing the peak area of the analyte to that of the internal standard.

Biological Activity and Signaling Pathways

While information on the specific biological activities of 2-n-butylphenol and 2-sec-butylphenol is limited in the provided search results, the derivative 2,4-di-tert-butylphenol (2,4-DTBP) has been the subject of more extensive research. 2,4-DTBP exhibits a range of biological effects, including anti-inflammatory, antioxidant, and endocrine-disrupting activities.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Anti-inflammatory Effects via NF-κB and MAPK Signaling

2,4-Di-tert-butylphenol has demonstrated significant anti-inflammatory properties, primarily through the modulation of the NF-κB and MAPK signaling pathways.[\[11\]](#) The NF-κB pathway is a key regulator of the inflammatory response, controlling the expression of pro-inflammatory genes.[\[11\]](#)

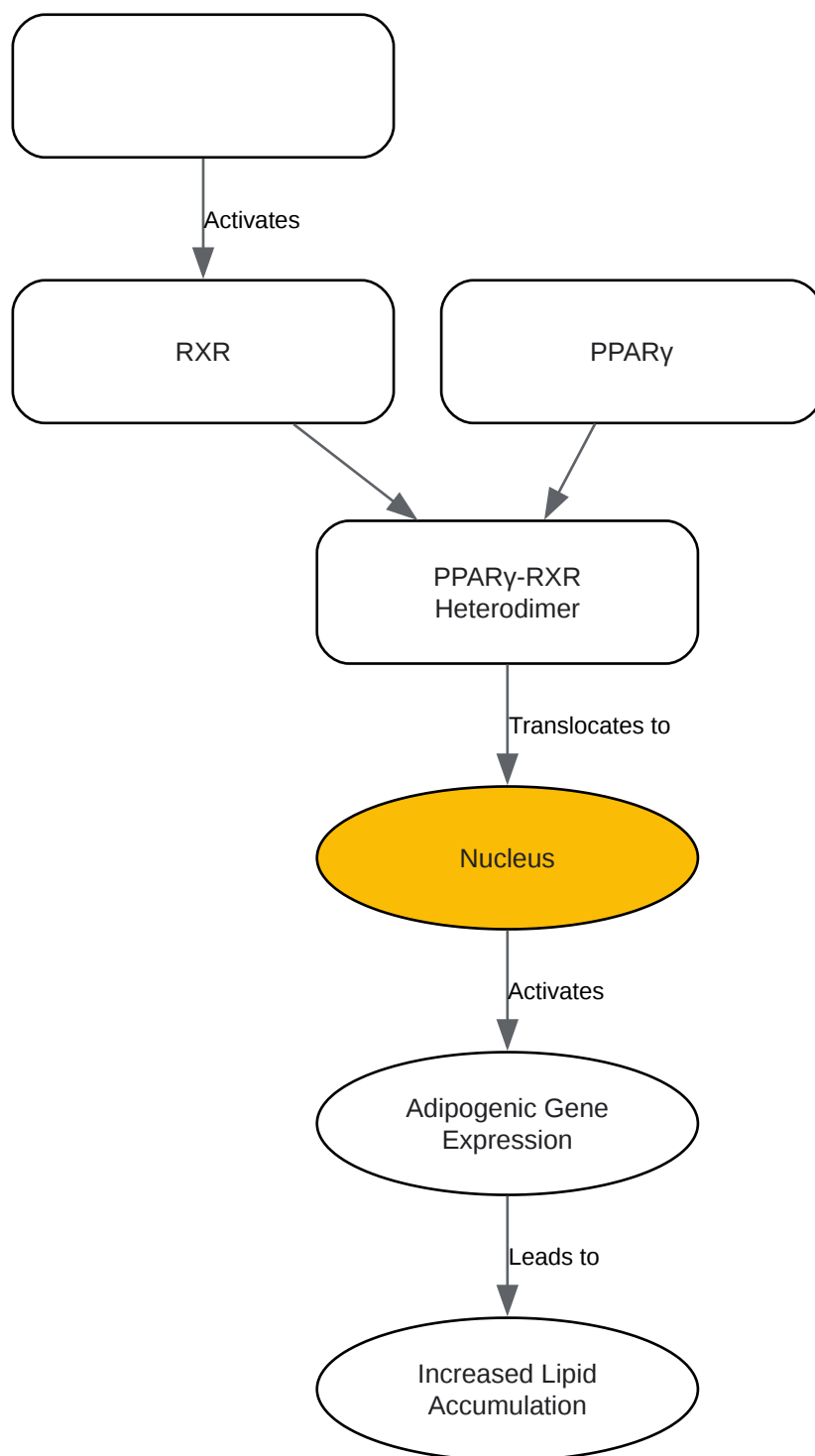


[Click to download full resolution via product page](#)

Inhibition of the NF-κB Signaling Pathway by 2,4-DTBP

Endocrine Disruption via PPAR γ -RXR Activation

Research has indicated that 2,4-di-tert-butylphenol can act as an environmental obesogen by activating the peroxisome proliferator-activated receptor γ (PPAR γ)-retinoid X receptor (RXR) heterodimer.[13] This activation leads to increased lipid accumulation and the expression of adipogenic marker genes in human mesenchymal stem cells.[13]



[Click to download full resolution via product page](#)

Activation of the PPAR γ -RXR Pathway by 2,4-DTBP

Inhibition of Quorum Sensing

2,4-di-tert-butylphenol isolated from an endophytic fungus has been shown to inhibit the quorum-sensing properties of *Pseudomonas aeruginosa*.^[14] Quorum sensing is a system of cell-to-cell communication in bacteria that regulates virulence and biofilm formation. By inhibiting this pathway, 2,4-DTBP can reduce the pathogenicity of this bacterium.^[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. scbt.com [scbt.com]
- 3. 2-Tert-Butylphenol | C₁₀H₁₄O | CID 6923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-sec-Butylphenol | C₁₀H₁₄O | CID 6984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-tert-Butylphenol - Wikipedia [en.wikipedia.org]
- 6. 2-Butylphenol | C₁₀H₁₄O | CID 18515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Phenol, 2-butyl- [webbook.nist.gov]
- 8. 2-tert-Butylphenol 99 88-18-6 [sigmaaldrich.com]
- 9. 2-tert-Butylphenol | 88-18-6 [chemicalbook.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. Brief About Natural Sources and Bioactivities of 2 4-Di -Tert-Butylphenol [vinatiorganics.com]
- 13. 2,4-Di-tert-butylphenol Induces Adipogenesis in Human Mesenchymal Stem Cells by Activating Retinoid X Receptors - PMC [pmc.ncbi.nlm.nih.gov]

- 14. 2,4-Di-Tert-Butylphenol Isolated From an Endophytic Fungus, *Daldinia eschscholtzii*, Reduces Virulence and Quorum Sensing in *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular Structure and Properties of 2-Butylphenol Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3051182#2-butylphenol-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com